

Handling and safety precautions for 2-Chloro-3phenylpropanoic acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Chloro-3-phenylpropanoic acid

Cat. No.: B8759164

Get Quote

Technical Support Center: 2-Chloro-3-phenylpropanoic Acid

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-Chloro-3-phenylpropanoic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 2-Chloro-3-phenylpropanoic acid?

A1: **2-Chloro-3-phenylpropanoic acid** is considered a hazardous substance. The primary hazards include:

- Skin irritation[1]
- Serious eye irritation[1]
- May cause respiratory irritation[1]
- It may be harmful if swallowed.[1]

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To minimize exposure and ensure safety, the following PPE should be worn at all times:



- Eye Protection: Chemical safety goggles or a face shield are required.[1]
- Hand Protection: Wear appropriate chemical-resistant gloves.[1]
- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[2]
- Respiratory Protection: If working with the powder outside of a fume hood or in a poorly ventilated area, a NIOSH-approved respirator is recommended to avoid inhaling dust.[1]

Q3: What are the proper storage conditions for 2-Chloro-3-phenylpropanoic acid?

A3: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[3] It should be stored away from incompatible materials such as strong oxidizing agents and strong bases.[2]

Q4: What should I do in case of accidental exposure?

A4: Immediate action is crucial in case of exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[1]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Q5: How should I dispose of waste containing **2-Chloro-3-phenylpropanoic acid?**

A5: Dispose of this material as hazardous waste in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.[1]



Troubleshooting Guides

Problem: I observe skin irritation after handling the compound.

- Immediate Action: Wash the affected area thoroughly with soap and water.
- Prevention: Always wear appropriate chemical-resistant gloves and a lab coat. Ensure
 gloves are inspected for tears or holes before use.
- Troubleshooting: If irritation persists after washing, seek medical advice. Review your handling procedures to identify any potential gaps in your PPE usage.

Problem: The compound has formed clumps in the storage container.

- Cause: This may be due to improper storage in a humid environment.
- Solution: While carefully handling the material in a fume hood to avoid dust inhalation, you can gently break up the clumps with a clean, dry spatula.
- Prevention: Ensure the container is always tightly sealed after use and stored in a dry, cool place.

Data Presentation

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₉ H ₉ ClO ₂	[4][5]
Molecular Weight	184.62 g/mol	[4][6]
CAS Number	7474-06-8	[4][5][6]

Experimental Protocols

General Protocol for Handling and Weighing 2-Chloro-3-phenylpropanoic Acid



 Preparation: Before handling the compound, ensure you are in a well-ventilated laboratory, preferably with a chemical fume hood. Put on all required PPE, including safety goggles, a lab coat, and chemical-resistant gloves.

Weighing:

- Place a clean, dry weighing boat on an analytical balance and tare it.
- Carefully open the container of 2-Chloro-3-phenylpropanoic acid inside the fume hood to minimize inhalation of any airborne powder.
- Using a clean spatula, carefully transfer the desired amount of the solid to the weighing boat.
- Securely close the container of the stock chemical.

Dissolving:

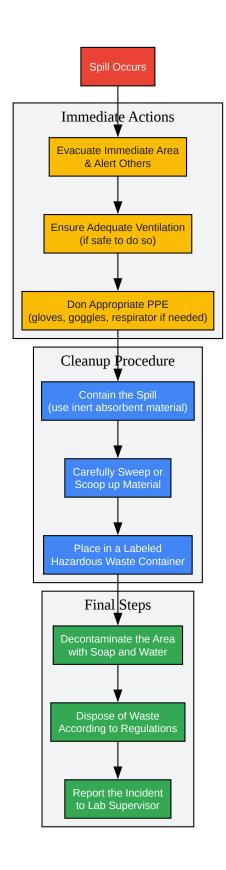
- If the experimental procedure requires a solution, add the weighed solid to your chosen solvent in an appropriate flask.
- Stir or sonicate as required to achieve dissolution.

Cleanup:

- Clean the spatula and any other contaminated surfaces.
- Dispose of the weighing boat and any other disposable materials in the designated hazardous waste container.
- Wash your hands thoroughly after the procedure is complete.

Mandatory Visualization





Click to download full resolution via product page

Caption: Workflow for handling a spill of **2-Chloro-3-phenylpropanoic acid**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. angenechemical.com [angenechemical.com]
- 2. fishersci.com [fishersci.com]
- 3. sds.metasci.ca [sds.metasci.ca]
- 4. 2-Chloro-3-phenylpropanoic acid | C9H9ClO2 | CID 344730 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. echemi.com [echemi.com]
- To cite this document: BenchChem. [Handling and safety precautions for 2-Chloro-3-phenylpropanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8759164#handling-and-safety-precautions-for-2-chloro-3-phenylpropanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com